

Potential applications of 5,5'-Methylenebis(2-aminophenol) in materials science

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Compound of Interest

Compound Name: 5,5'-Methylenebis(2-aminophenol)

Cat. No.: B1607468

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An In-depth Technical Guide to **5,5'-Methylenebis(2-aminophenol)** in Materials Science

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **5,5'-Methylenebis(2-aminophenol)**, a versatile aromatic compound, and its significant applications in materials science. Particular focus is given to its role as a key building block for high-performance polymers.

Introduction to 5,5'-Methylenebis(2-aminophenol)

5,5'-Methylenebis(2-aminophenol) is an organic compound featuring two 2-aminophenol units linked by a methylene bridge.^[1] The presence of reactive amino (-NH₂) and hydroxyl (-OH) groups on each aromatic ring makes it a highly functional monomer for polymerization and a valuable precursor for a variety of organic molecules.^[1] Its unique structure, with the flexible methylene bridge, influences the properties of the resulting materials, enhancing processability and affecting thermal stability.^[1]

Table 1: Physicochemical Properties of **5,5'-Methylenebis(2-aminophenol)**

Property	Value
CAS Number	22428-30-4
Molecular Formula	C13H14N2O2
Molecular Weight	230.26 g/mol
Appearance	White solid
Storage	Sealed in a dry environment at 2-8°C

Synthesis of 5,5'-Methylenebis(2-aminophenol)

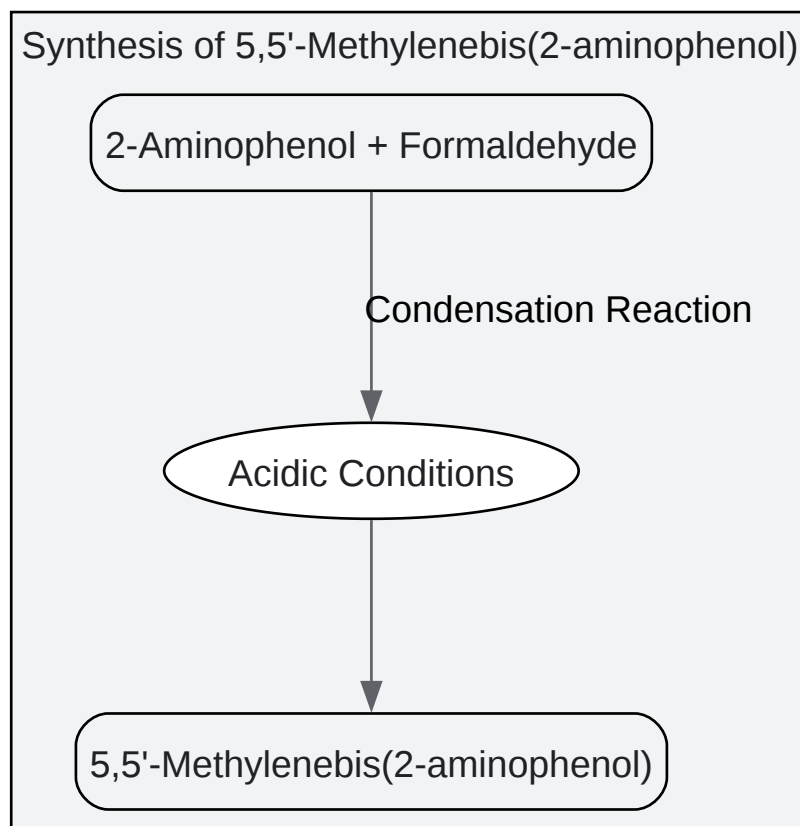
The most common method for synthesizing **5,5'-Methylenebis(2-aminophenol)** is through the condensation reaction of 2-aminophenol with formaldehyde under acidic conditions.^[1]

Experimental Protocol: Synthesis of a Related Compound, 5,5'-methylenebis-(2-aminobenzenesulfonic acid)

While a detailed protocol for **5,5'-Methylenebis(2-aminophenol)** is not readily available in the searched literature, a representative procedure for a structurally similar compound, 5,5'-methylenebis-(2-aminobenzenesulfonic acid), is provided below. This can be adapted by a skilled chemist for the synthesis of the target compound.

- **Reaction Setup:** To an aqueous solution of 0.1 mol of the starting aminophenol derivative, add 50 mL of concentrated hydrochloric acid at 50°C.
- **Addition of Formaldehyde:** With constant stirring, add 35 mL of a 3% aqueous formaldehyde solution at 60°C.
- **Reaction:** Stir the reaction mixture for one hour, maintaining the temperature at 60°C.
- **Neutralization and Isolation:** Neutralize the reaction mass with a 10% sodium hydroxide solution.

- Purification: Filter the resulting precipitate, wash it with hot water, and then dry it. Recrystallization from alcohol can be performed for further purification.



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Caption: Synthesis of **5,5'-Methylenebis(2-aminophenol)**.

Applications in High-Performance Polymers

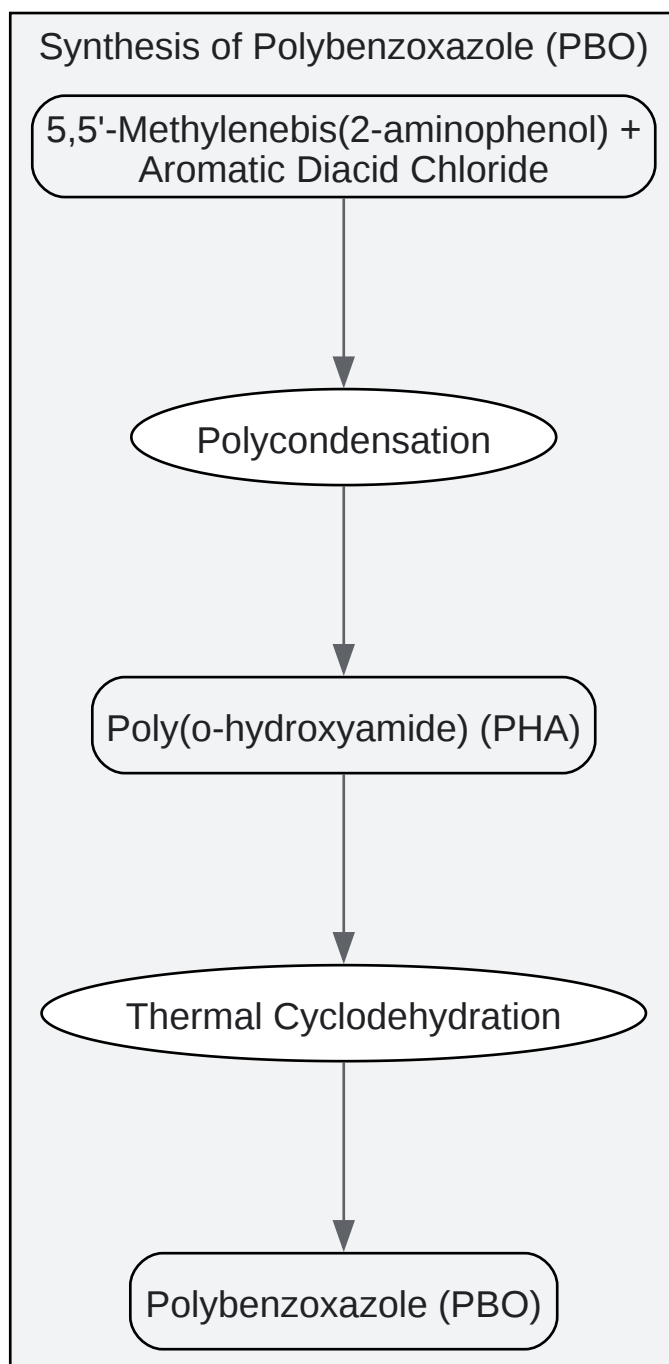
The primary application of **5,5'-Methylenebis(2-aminophenol)** in materials science is as a monomer for the synthesis of high-performance polymers, particularly poly(o-hydroxyamides) (PHAs) and polybenzoxazoles (PBOs).[1] These polymers are renowned for their exceptional thermal stability and mechanical properties, making them suitable for demanding applications in the aerospace and automotive industries.[1]

Synthesis of Poly(o-hydroxyamides) (PHAs)

PHAs are synthesized through a low-temperature solution polycondensation of **5,5'-Methylenebis(2-aminophenol)** with various diacid chlorides.^[1] The reaction proceeds via a nucleophilic acyl substitution mechanism where the amino groups of the bis(o-aminophenol) monomer attack the carbonyl carbon of the diacid chloride.^[1]

Synthesis of Polybenzoxazoles (PBOs)

PBOs are typically synthesized in a two-step process. The first step is the formation of a PHA precursor, as described above. The second step involves the thermal or chemical cyclodehydration of the PHA precursor.^[1] Thermal cyclodehydration is typically carried out at high temperatures (300-400°C) under an inert atmosphere.^[1]



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Caption: General workflow for the synthesis of PBOs.

Properties of Derived Polymers

Polymers derived from **5,5'-Methylenebis(2-aminophenol)** exhibit excellent thermal and mechanical properties. The data below is for a related class of polymers, poly(benzoxazole imide)s (PBOPIs), which demonstrates the high performance achievable with this class of materials.

Table 2: Thermal and Mechanical Properties of a Related Poly(benzoxazole imide)

Property	Value
Glass Transition Temperature (Tg)	285 to 363 °C
5% Weight Loss Temperature (Td5%)	510–564 °C (in N2)
Tensile Strength	103–126 MPa
Tensile Modulus	2.9–3.7 GPa
Elongation at Break	3.0–6.5%

Data for a series of poly(benzoxazole imide)s (PBOPIs)[\[2\]](#)

Other Potential Applications

Beyond high-performance polymers, **5,5'-Methylenebis(2-aminophenol)** and its derivatives have potential applications in other areas of materials science:

- **Specialized Coatings:** The amide-type structure and conformational properties of this compound make it a candidate for creating advanced coatings. For instance, it can be used to form hydrophobic layers on glass surfaces.[\[3\]](#)
- **Composite Materials:** Its use in composite materials that require high thermal and chemical stability is an active area of research.[\[1\]](#)
- **Ligand Design:** The amino groups can be modified to create Schiff base ligands, which are excellent chelating agents for transition metals.[\[1\]](#)

Conclusion

5,5'-Methylenebis(2-aminophenol) is a highly versatile and valuable building block in materials science. Its ability to form high-performance polymers with exceptional thermal and mechanical properties makes it a material of significant interest for advanced applications. Further research into its derivatives and their applications in coatings, composites, and ligand synthesis is expected to yield innovative new materials.

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